Mannomustine chemical structure and properties

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Compound of Interest

Compound Name:	*Mannomustine*
CAS No.:	*576-68-1*
Cat. No.:	*B1228943*

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An In-depth Technical Guide to **Mannomustine** (Degranol)

Foreword

As a Senior Application Scientist, my focus extends beyond the mere cataloging of chemical entities. It lies in understanding the intricate relationship between a molecule's structure, its mechanism of action, and its practical application in research and drug development. **Mannomustine**, known by its trade name Degranol, represents a pivotal chapter in the history of chemotherapy. Developed in the mid-20th century, it is a classic example of a nitrogen mustard alkylating agent, a class of compounds that formed the bedrock of early cancer treatment. This guide is designed for researchers and drug development professionals, offering a comprehensive technical overview of **Mannomustine**. We will delve into its chemical architecture, explore the causality behind its cytotoxic effects, and provide field-proven insights into its handling and evaluation. While largely superseded by more advanced therapies, the study of **Mannomustine** provides invaluable lessons in medicinal chemistry, pharmacology, and the evolution of cancer therapeutics.

Chemical Identity and Physicochemical Properties

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Mannomustine was synthesized with a specific design hypothesis: to improve the therapeutic index of nitrogen mustards by attaching the cytotoxic warhead to a biological carrier molecule, D-mannitol.[1] The rationale was that the sugar moiety might enhance cellular uptake, potentially targeting cells with high metabolic rates, such as cancer cells.[1]

The compound is a bifunctional alkylating agent, meaning its nitrogen mustard group possesses two reactive 2-chloroethyl arms.[1] This bifunctionality is critical to its primary mechanism of action. **Mannomustine** is typically handled as its dihydrochloride salt, which exhibits greater stability and solubility in aqueous solutions.[2]

Chemical Structure



A 2D representation of the **Mannomustine** (free base) molecule.

Quantitative Data Summary

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Property	Value	Source(s)
IUPAC Name	(2R,3R,4R,5R)-1,6-bis(2-chloroethylamino)hexane-2,3,4,5-tetrol	[3][4]
CAS Number	576-68-1 (Free Base); 551-74-6 (Dihydrochloride)	[5][6][7]
Molecular Formula	$C_{10}H_{22}Cl_2N_2O_4$ (Free Base); $C_{10}H_{24}Cl_4N_2O_4$ (Dihydrochloride)	[2][3]
Molecular Weight	305.20 g/mol (Free Base); 378.12 g/mol (Dihydrochloride)	[2][3]
Melting Point	278 °C (decomposes) (Free Base)	[2][3]
Boiling Point	541.9 ± 50.0 °C at 760 Torr (Predicted)	[3]
Solubility	Soluble in water; slightly soluble in ethanol.	[2]
Appearance	Solid powder / Crystals	[2][7]
Stability	Aqueous solutions are mildly acidic and stable at room temperature.	[2]

Mechanism of Action: DNA Alkylation and Cross-Linking

The cytotoxic effect of **Mannomustine** is a direct consequence of its ability to inflict irreversible damage upon cellular DNA through a process called alkylation.[1][5] This mechanism is characteristic of all nitrogen mustards and is not specific to cancer cells, which explains the significant toxicity profile of this class of drugs.[1]

The process can be broken down into several key steps:

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- Intramolecular Cyclization: In the aqueous physiological environment, one of the 2-chloroethyl side chains undergoes a spontaneous intramolecular cyclization, eliminating a chloride ion to form a highly reactive and unstable aziridinium ion (also known as an ethylenimonium ion).[1][3] This is the rate-limiting step.

- DNA Alkylation (Monofunctional Adduct): The strained, positively charged aziridinium ring is a potent electrophile. It readily reacts with nucleophilic sites on DNA bases. The most common target is the N7 position of guanine.[1][8] This reaction opens the aziridinium ring and forms a stable covalent bond between the drug and the guanine base, creating a mono-adduct.

- Second Alkylation (Interstrand Cross-Link): The second 2-chloroethyl arm of the **Mannomustine** molecule can undergo the same cyclization and alkylation process. If this second reaction occurs with a guanine base on the opposite strand of the DNA double helix, it results in a permanent, covalent bridge known as an interstrand cross-link (ICL).[1]

- Induction of Apoptosis: The formation of ICLs is a catastrophic lesion for the cell. It physically prevents the separation of the DNA strands, thereby blocking the essential processes of DNA replication and transcription.[1][5] The cell's DNA damage response (DDR) pathways are activated, but the damage is often too extensive to be repaired, leading to the initiation of programmed cell death (apoptosis).

Visualizing the Mechanism of Action

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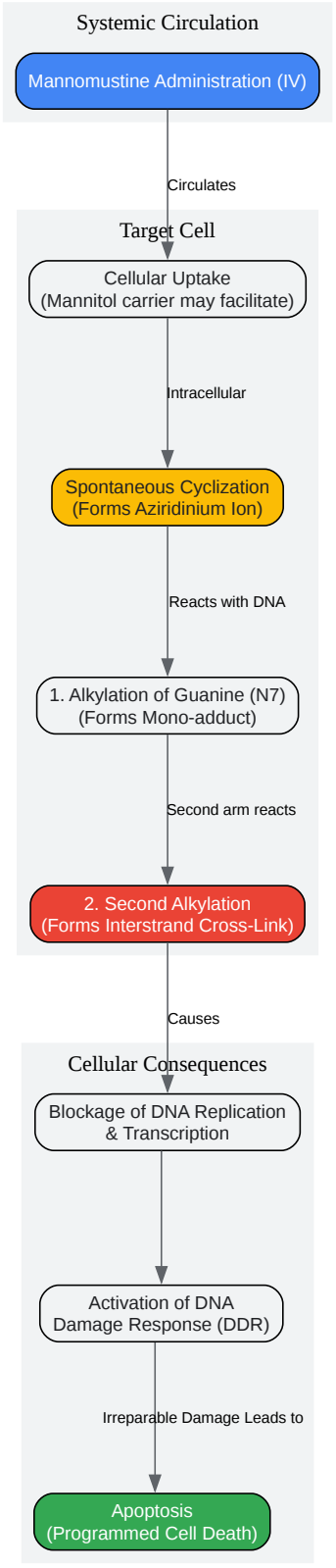

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Caption: Mechanism of action for **Mannomustine**, from administration to apoptosis.

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Synthesis and Formulation Considerations

The original synthesis of **Mannomustine** was reported by Vargha et al. in 1957.[2][5] While the specific, scaled-up manufacturing protocols are proprietary, the fundamental chemical transformations are well-established. A conceptual laboratory-scale synthesis protocol highlights the key chemical principles.

Conceptual Synthesis Protocol

Causality Note: This protocol is a generalized representation. The choice of solvents, reaction times, and purification methods are critical for maximizing yield and purity. Each step is designed to selectively modify the starting material while protecting other functional groups.

- Starting Material: Begin with 1,6-dibromo-1,6-dideoxy-D-mannitol. The bromine atoms serve as good leaving groups for the subsequent nucleophilic substitution.
- Amination: React the dibromo-mannitol derivative with a large excess of diethanolamine. The amine nitrogen acts as a nucleophile, displacing the bromide ions. The hydroxyl groups on the diethanolamine are temporarily protective and will be modified later. This step is typically performed in a polar aprotic solvent to facilitate the SN2 reaction.
- Chlorination: The resulting tetra-hydroxy intermediate is then treated with a chlorinating agent, such as thionyl chloride ($SOCl_2$), in an appropriate solvent like pyridine. This reaction converts the four hydroxyl groups (two on the mannitol backbone and two from the newly added side chains) into chloro groups. Careful control of stoichiometry and temperature is crucial to ensure the conversion of the side-chain hydroxyls to the required 2-chloroethyl groups that form the nitrogen mustard moiety.
- Purification: The crude product is purified using recrystallization. The choice of solvent system (e.g., 80% ethanol) is determined empirically to provide high recovery of pure crystals.[2]
- Salt Formation (Optional but Recommended): For improved stability and handling, the purified **Mannomustine** free base can be dissolved in a suitable solvent and treated with hydrochloric acid to precipitate the dihydrochloride salt.

Formulation and Stability

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Mannomustine was historically administered intravenously.[1] As a powerful vesicant, meaning it can cause severe tissue damage if it leaks out of the vein, its formulation and administration require extreme care.[1][3][4]

- Storage: The solid compound should be stored under dry, dark conditions at refrigerated temperatures (0-4 °C for short term).[7]
- Solution Stability: While aqueous solutions are noted to be stable at room temperature, for any alkylating agent, it is best practice to use freshly prepared solutions.[2] Over time, hydrolysis of the chloroethyl groups can occur, inactivating the drug. The stability of similar alkylating agents like carmustine has been shown to be highly dependent on temperature, with significantly longer stability under refrigeration.[9]

Toxicology and Pharmacology

The clinical utility of **Mannomustine** is limited by its toxicity, which is a direct extension of its non-specific mechanism of action.

Pharmacokinetics

- Administration: Intravenous.[1]
- Metabolism: As a highly reactive nitrogen mustard, **Mannomustine** is rapidly transformed in the body and binds to various cellular components.[1]
- Excretion: Metabolites are primarily excreted via the kidneys.[1][5]

Key Toxicities

- Myelosuppression: The most significant and dose-limiting toxicity is severe bone marrow suppression.[4][10] Alkylating agents damage the rapidly dividing hematopoietic stem cells in the bone marrow, leading to leukopenia (low white blood cells), thrombocytopenia (low platelets), and anemia.
- Vesicant Activity: **Mannomustine** is a potent vesicant. Extravasation during IV administration can lead to severe pain, blistering, and tissue necrosis.[1][3][4]

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- Carcinogenicity: Like other alkylating agents, **Mannomustine** is potentially carcinogenic and may increase the risk of secondary malignancies.[4]

Toxicity Metric	Species	Route	Value	Source(s)
LD_{50}	Rat	Intravenous	56 mg/kg	[2][5]

Experimental Protocol: In Vitro Cytotoxicity Assessment

To quantify the anti-proliferative activity of **Mannomustine** in a research setting, a standard cell viability assay is employed. The following protocol provides a self-validating system for determining the IC_{50} (half-maximal inhibitory concentration) of the compound in a cancer cell line.

Objective: To determine the IC_{50} of **Mannomustine** in a human lymphoma cell line (e.g., U937) after 72 hours of exposure.

Methodology: Resazurin (AlamarBlue) Assay. Causality Note: This assay is chosen for its sensitivity and non-destructive nature. Resazurin is a blue, non-fluorescent dye that is reduced by metabolically active (i.e., living) cells to the pink, highly fluorescent resorufin. The fluorescent signal is directly proportional to the number of viable cells.

Step-by-Step Protocol:

- Cell Culture: Culture U937 cells in RPMI-1640 medium supplemented with 10% Fetal Bovine Serum and 1% Penicillin-Streptomycin at 37°C in a humidified 5% CO_2 incubator. Maintain cells in the exponential growth phase.

- Cell Seeding: Perform a cell count using a hemocytometer or automated cell counter. Seed 5,000 cells per well in a 96-well clear-bottom black plate in a final volume of 90 µL. Include wells for "cells only" (positive control) and "media only" (negative control).

- Compound Preparation: Prepare a 10 mM stock solution of **Mannomustine** dihydrochloride in sterile water. Perform a serial dilution (1:3 or 1:4) in culture medium to create a range of concentrations for the dose-response curve (e.g., 100 µM to 0.01 µM).

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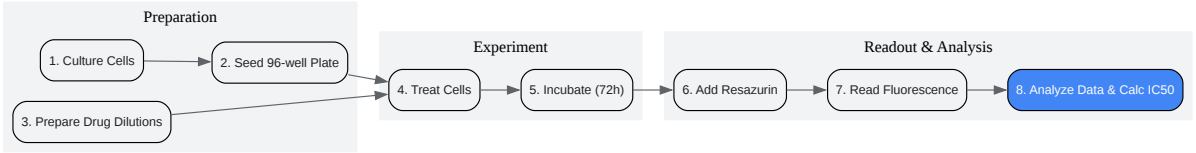
- Cell Treatment: Add 10 µL of each **Mannomustine** dilution to the appropriate wells. Add 10 µL of medium to the control wells. This brings the final volume in each well to 100 µL.
- Incubation: Incubate the plate for 72 hours at 37°C, 5% CO_2.
- Assay: Add 20 µL of Resazurin reagent to each well. Incubate for an additional 2-4 hours, protected from light.
- Data Acquisition: Measure fluorescence on a plate reader with an excitation wavelength of ~560 nm and an emission wavelength of ~590 nm.
- Data Analysis:
  - Subtract the average fluorescence of the "media only" wells from all other wells.
  - Normalize the data by setting the average of the "cells only" control wells to 100% viability.
  - Plot the normalized viability (%) against the logarithm of the **Mannomustine** concentration.
  - Use a non-linear regression model (e.g., log(inhibitor) vs. response -- variable slope) to fit the curve and calculate the IC_{50} value.

Workflow for Cytotoxicity Assay



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Caption: Experimental workflow for determining the IC_{50} of **Mannomustine**.

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Conclusion

Mannomustine (Degranol) is a molecule of significant historical importance in oncology. Its design, incorporating a cytotoxic nitrogen mustard with a mannitol carrier, reflects an early, rational attempt at improving drug targeting. While its clinical use has been rendered largely obsolete by therapies with superior efficacy and more manageable toxicity profiles, its study remains highly relevant. For the modern researcher, **Mannomustine** serves as a quintessential tool compound for investigating DNA damage and repair pathways, apoptosis, and mechanisms of drug resistance. Understanding its chemical properties, mechanism, and associated toxicities provides a crucial foundation for the development of the next generation of targeted and less toxic cancer therapeutics.

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